

Sodium anthranilate stability and storage conditions.

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Compound of Interest

Compound Name: **Sodium anthranilate**

Cat. No.: **B1290561**

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An In-Depth Technical Guide to the Stability and Storage of **Sodium Anthranilate**

For researchers, scientists, and drug development professionals, a thorough understanding of the stability and storage requirements of chemical compounds is paramount to ensuring experimental integrity, product quality, and safety. This guide provides a comprehensive overview of the stability profile and recommended storage conditions for **sodium anthranilate** (CAS 552-37-4), a compound utilized in the pharmaceutical, cosmetic, and food industries.[\[1\]](#)

Chemical and Physical Properties

Sodium anthranilate, the sodium salt of anthranilic acid, is a white to yellowish crystalline powder.[\[2\]](#) It is soluble in water and alcohol, and slightly soluble in ether, DMSO, and methanol.[\[1\]](#)[\[3\]](#)[\[4\]](#) Understanding these fundamental properties is the first step in developing appropriate handling and storage protocols.

Stability Profile

Sodium anthranilate is generally stable under recommended storage conditions but is susceptible to degradation from specific environmental factors.[\[2\]](#)[\[5\]](#) Its primary instability is its hygroscopic nature, meaning it readily absorbs moisture from the atmosphere.[\[1\]](#)[\[3\]](#)

Key Factors Influencing Stability:

- **Moisture:** As a hygroscopic substance, exposure to humidity can lead to physical changes and potentially initiate chemical degradation.[1][3]
- **Heat:** While the melting point is high (above 250°C), exposure to excessive heat or high temperatures should be avoided as it may lead to decomposition.[2][5] Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[2][5]
- **Light:** While not extensively documented for the sodium salt, related compounds like methyl anthranilate are known to be light-sensitive.[6] As a precaution, protection from light is advisable.
- **Incompatible Materials:** Contact with strong oxidizing agents and strong acids or bases should be avoided to prevent dangerous reactions.[1][5]

Summary of Stability Factors

The following table summarizes the known factors that can impact the stability of **sodium anthranilate**.

Factor	Effect on Sodium Anthranilate	Mitigation Strategy	Reference
Moisture/Humidity	Hygroscopic; readily absorbs moisture, which can compromise physical and chemical integrity.	Store in a tightly closed container in a dry, cool place. Use of an inert atmosphere is recommended.	[1][3]
Temperature/Heat	Stable at room temperature. May be combustible at high temperatures, leading to decomposition.	Avoid excess heat and sources of ignition. Store in a refrigerator for long-term preservation.	[1][2][5]
Light	Potential for degradation, as related compounds are light-sensitive.	Store in an opaque or amber container to protect from light.	[6]
Incompatible Agents	Reacts with strong acids and strong oxidizing agents.	Store away from incompatible materials.	[1][5]

Recommended Storage and Handling

Proper storage and handling are critical to maintaining the quality and shelf-life of **sodium anthranilate**.

Storage Conditions

The recommended storage conditions for **sodium anthranilate** are summarized below.

Parameter	Condition	Rationale	Reference
Temperature	Refrigerator (2-8°C)	To minimize potential thermal degradation and preserve long-term stability.	[1][3][4]
Atmosphere	Under inert atmosphere (e.g., Argon, Nitrogen)	To displace oxygen and moisture, preventing oxidative degradation and hydrolysis.	[1][3][4]
Container	Tightly closed, suitable container	To prevent moisture ingress due to its hygroscopic nature.	[2][5]
Location	A dry, cool, and well-ventilated place	To provide a stable environment and prevent accidental exposure to incompatible materials.	[1][2][7]

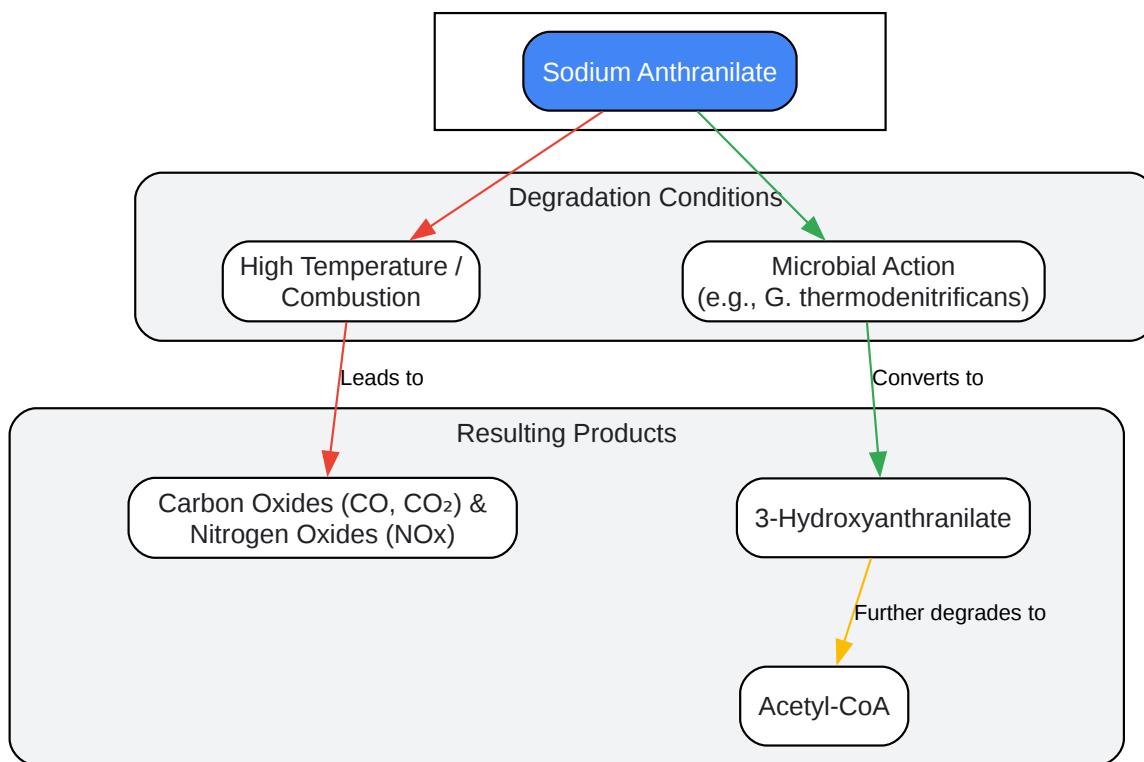
Safe Handling

For safe handling, it is recommended to:

- Handle in a well-ventilated area to avoid dust formation and inhalation.[7]
- Wear suitable personal protective equipment (PPE), including gloves and safety goggles.[1][7]
- Avoid contact with skin and eyes.[7]
- Keep away from heat, sparks, and open flames.[1][2][7]

Potential Degradation Pathways

While specific chemical degradation pathways under storage are not extensively detailed in the literature, potential decomposition and biological degradation routes have been identified. High-temperature combustion results in the formation of nitrogen and carbon oxides.[2][5] In biological systems, bacteria such as *Geobacillus thermodenitrificans* can degrade anthranilate into 3-hydroxyanthranilate, which is then further metabolized.[8]



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Caption: Potential degradation pathways for **sodium anthranilate**.

Experimental Protocols for Stability Assessment

No specific, detailed stability testing protocols for **sodium anthranilate** were found in the public literature. However, a robust stability study can be designed based on established guidelines from regulatory bodies like the EMA and FDA for active pharmaceutical ingredients.[9][10]

General Stability Study Protocol

This protocol outlines a general approach for assessing the stability of a substance like **sodium anthranilate**.

Objective: To evaluate the stability of **sodium anthranilate** under various environmental conditions and establish a re-test period or shelf life.

Materials:

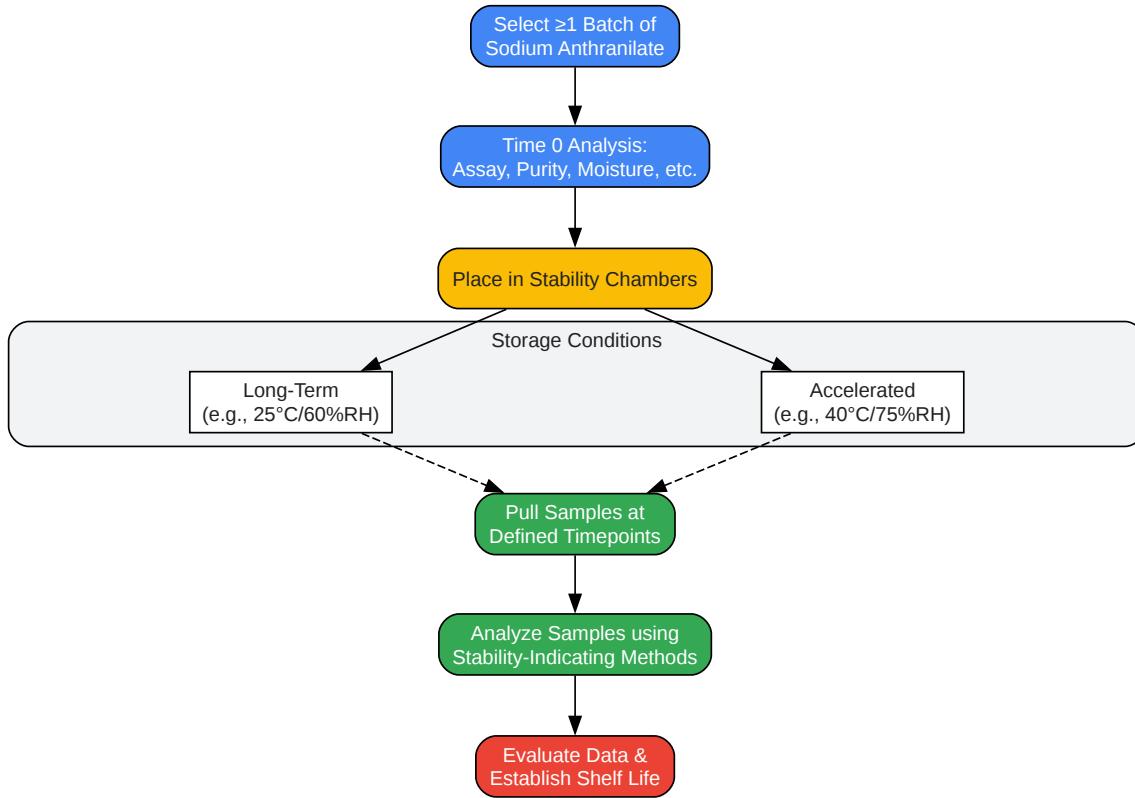
- At least one to three batches of **sodium anthranilate**.
- Appropriate primary packaging that mimics the proposed marketing container.[\[9\]](#)
- Calibrated stability chambers.

Methodology:

- **Initial Analysis (Time 0):** Perform a comprehensive analysis of the initial batch(es) to establish baseline data. Tests should include appearance, assay, purity (including degradation products), water content, and any other critical quality attributes.
- **Stability Conditions:** Place the packaged samples in stability chambers under the following conditions, as recommended by ICH guidelines.
 - **Long-Term Stability:**
 - $25^{\circ}\text{C} \pm 2^{\circ}\text{C} / 60\% \text{ RH} \pm 5\% \text{ RH}$ or
 - $30^{\circ}\text{C} \pm 2^{\circ}\text{C} / 65\% \text{ RH} \pm 5\% \text{ RH}$ [\[9\]](#)
 - **Accelerated Stability:**
 - $40^{\circ}\text{C} \pm 2^{\circ}\text{C} / 75\% \text{ RH} \pm 5\% \text{ RH}$ [\[9\]](#)[\[11\]](#)
 - **Stress Testing (Optional but Recommended):** Expose the substance to heat (e.g., 60°C), light (photostability testing), oxidation, and a range of pH values to identify likely degradation products and pathways.[\[9\]](#)

- Testing Frequency:
 - Long-Term: Test every 3 months for the first year, every 6 months for the second year, and annually thereafter.[9][12]
 - Accelerated: A minimum of three time points, including initial and final (e.g., 0, 3, and 6 months), is recommended for a 6-month study.[9]
- Analytical Procedures:
 - Use validated, stability-indicating analytical methods (e.g., HPLC with UV detection) to separate and quantify the parent compound and any degradation products.
 - Monitor physical properties such as appearance, color, and solubility.
 - Assess water content, especially given the hygroscopic nature of the compound.

The workflow for a typical stability study is visualized below.



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Caption: General workflow for a pharmaceutical stability study.

Conclusion

Sodium anthranilate is a stable compound when stored under appropriate conditions. Its primary vulnerability is its hygroscopic nature, necessitating protection from moisture. For long-term storage, it should be kept in a tightly sealed container, under an inert atmosphere, and in a refrigerator. By understanding these stability characteristics and implementing robust handling and storage protocols, researchers and developers can ensure the integrity and quality of **sodium anthranilate** for its intended applications.

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References

- 1. chembk.com [chembk.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. SODIUM ANTHRANILATE | 552-37-4 [chemicalbook.com]
- 4. SODIUM ANTHRANILATE | [lookchem](http://lookchem.com) [lookchem.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. Characterization of the anthranilate degradation pathway in *Geobacillus thermodenitrificans* NG80-2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. ema.europa.eu [ema.europa.eu]
- 10. academy.gmp-compliance.org [academy.gmp-compliance.org]
- 11. Guidelines for Pharmaceutical Stability Study | [Pharmaguideline](http://pharmaguideline.com) [pharmaguideline.com]
- 12. npra.gov.my [npra.gov.my]
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